

Natural occurrence and sources of 2-methylpentane

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Compound of Interest

Compound Name: 2-Methylpentane

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An In-Depth Technical Guide to the Natural Occurrence and Sources of **2-Methylpentane**

Abstract

2-Methylpentane, also known as isohexane, is a branched-chain alkane with the chemical formula C₆H₁₄. It is a volatile, colorless liquid with a characteristic gasoline-like odor.^[1] This guide provides a comprehensive overview of the natural and anthropogenic sources of **2-methylpentane**, tailored for researchers, scientists, and drug development professionals. The document explores its geological origins in petroleum and natural gas, its biogenic production by plants, and its widespread presence as a result of human activities, including industrial processes and fuel combustion. Furthermore, this guide delves into the biosynthesis of branched-chain alkanes, details its applications in the pharmaceutical industry, and provides established analytical protocols for its detection and quantification in various environmental matrices.

Introduction to 2-Methylpentane

2-Methylpentane is a structural isomer of hexane and is commonly found in technical mixtures used for research and industrial purposes.^{[1][2]} Its physical and chemical properties, such as its low boiling point and high volatility, make it a useful solvent in a variety of applications.^[3] However, these same properties also contribute to its release and distribution in the environment. Understanding the diverse sources of **2-methylpentane** is crucial for assessing environmental exposure, developing analytical methods, and for its controlled use in industrial settings, including pharmaceutical manufacturing.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-methylpentane** is presented in Table 1.

Property	Value
Chemical Formula	C ₆ H ₁₄
Molar Mass	86.18 g/mol
Appearance	Colorless liquid ^[2]
Odor	Gasoline-like ^[1]
Boiling Point	60 to 62 °C ^[4]
Melting Point	-154 °C ^[4]
Flash Point	-20°F (-29°C) ^[5]
Vapor Pressure	310.2 mmHg at 68°F (20°C) ^[5]
Solubility in Water	Immiscible ^[4]

Natural Occurrence of 2-Methylpentane

2-Methylpentane is a naturally occurring compound, primarily found in geological formations and emitted by some plant species.

Geological Sources

The most significant natural reservoirs of **2-methylpentane** are crude oil and natural gas deposits. It is a constituent of the light hydrocarbon fraction of petroleum.

- Crude Oil: **2-Methylpentane** is a component of crude petroleum. For instance, a study of a mid-continent petroleum source in the United States estimated the concentration of **2-methylpentane** to be approximately 0.25% of the crude oil. The exact concentration can vary depending on the origin and composition of the crude oil.

- Natural Gas: **2-Methylpentane** is also found in natural gas liquids (NGLs), which are hydrocarbons that are gaseous at reservoir temperatures and pressures but become liquid at the surface.[6] The composition of NGLs is highly variable, but they can contain a significant fraction of C5+ hydrocarbons, including **2-methylpentane**. The liquids content of "wet" natural gas can range from 2.5 to over 12 gallons per thousand cubic feet, with pentanes and heavier hydrocarbons being part of this fraction.[7]

Biogenic Sources: Plant Volatiles

2-Methylpentane is also released into the atmosphere by vegetation as a biogenic volatile organic compound (BVOC). While the emission rates are generally lower than those of other BVOCs like isoprene and monoterpenes, they contribute to the overall atmospheric hydrocarbon load.

- Emission from Pine Species: The combustion of pine wood has been shown to release **2-methylpentane**, with an emission rate of 8.6 mg/kg of burned pine.[4] Studies on the volatile emissions from the phloem of various *Pinus* species have primarily focused on monoterpenes as key semiochemicals, but a wide range of volatile organic compounds are emitted.[8][9]
- Emissions from Oak Species: Research on the volatile emissions from *Quercus ilex* (holm oak) has identified a range of emitted compounds, with a focus on monoterpenes and other oxygenated VOCs.[10][11] While specific quantification of **2-methylpentane** is not always highlighted, alkanes are known components of the complex blend of volatiles that plants release in response to environmental stress.[11]

The biosynthesis of branched-chain alkanes in plants is a complex process. It is understood to be related to the fatty acid synthesis (FAS) system, with the introduction of branches occurring through the use of specific initiator and lengthener molecules.

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References

- 1. 2-Methylpentane | Rupa Health [rupahealth.com]
- 2. 2-Methylpentane | C6H14 | CID 7892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Methylpentane Utilization in Solvent Extraction Techniques [eureka.patsnap.com]
- 4. 2-methylpentane | 107-83-5 [chemicalbook.com]
- 5. 2-Methylpentane - Junyuan Petroleum Group | Manufacturer of Pentanes, Hexanes, Heptanes and Sulfiding Agents [junyuanpetroleumgroup.com]
- 6. congress.gov [congress.gov]
- 7. brookings.edu [brookings.edu]
- 8. Characterization of the volatile fraction emitted by phloems of four pinus species by solid-phase microextraction and gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- 11. VOLATILE ORGANIC COMPOUND EMISSIONS FROM QUERCUS GENUS UNDER ABIOTIC STRESSES [landreclamationjournal.usamv.ro]
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